

Application Notes and Protocols for BzATP Triethylammonium Salt Stock Solution Preparation

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Compound of Interest

Compound Name: *BzATP triethylammonium salt*

Cat. No.: *B15614218*

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Introduction

2'-(3')-O-(4-Benzoylbenzoyl)adenosine-5'-triphosphate (BzATP) triethylammonium salt is a potent agonist of the P2X7 receptor, a ligand-gated ion channel activated by extracellular ATP. Due to its higher potency compared to ATP, BzATP is a valuable tool for studying P2X7 receptor signaling pathways, which are implicated in inflammation, immune responses, pain, and neurodegenerative diseases.[1] These application notes provide a detailed protocol for the preparation of **BzATP triethylammonium salt** stock solutions for in vitro research applications.

Chemical and Physical Properties

A summary of the key quantitative data for **BzATP triethylammonium salt** is provided in the table below for easy reference.

Property	Value	References
Molecular Weight	~1018.97 g/mol	
Empirical Formula	$C_{24}H_{24}N_5O_{15}P_3 \cdot 3C_6H_{15}N$	
Appearance	White solid	
Solubility (Water)	Up to 100 mM	[2]
Solubility (DMSO)	Up to 50 mg/mL	[3][4]
Storage (Solid)	-20°C	[4]
Storage (Stock Solution)	-20°C or -80°C	[2][3][5]

Experimental Protocols

Preparation of a 10 mM BzATP Stock Solution in Nuclease-Free Water

This protocol describes the preparation of a 10 mM stock solution of **BzATP triethylammonium salt** in nuclease-free water. This is a common solvent and concentration for many cell-based assays.

Materials:

- **BzATP triethylammonium salt** (solid)
- Nuclease-free water
- Microcentrifuge tubes
- Pipettes and sterile filter tips
- Vortex mixer
- Analytical balance

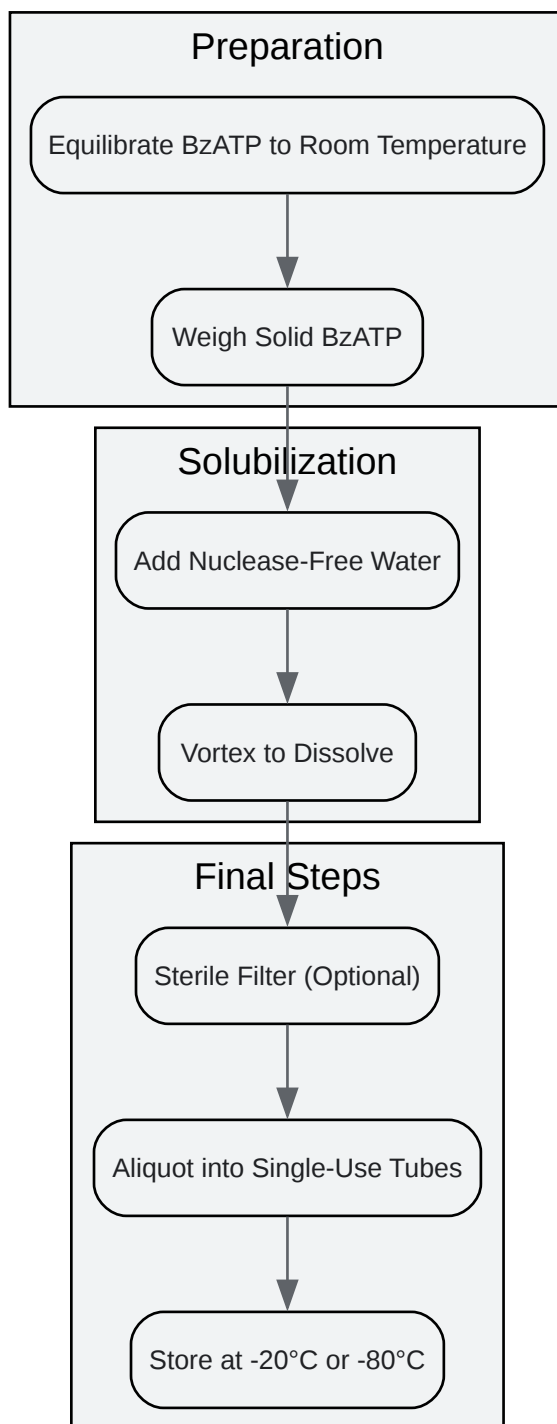
Procedure:

- **Equilibration:** Allow the vial of solid **BzATP triethylammonium salt** to equilibrate to room temperature before opening to prevent condensation.
- **Weighing:** Accurately weigh out the desired amount of **BzATP triethylammonium salt** using an analytical balance. For example, to prepare 1 mL of a 10 mM solution, you would need approximately 1.019 mg of BzATP (assuming a molecular weight of 1018.97 g/mol).
- **Dissolution:** Add the weighed BzATP to a sterile microcentrifuge tube. Add the appropriate volume of nuclease-free water to achieve the final concentration of 10 mM.
- **Mixing:** Vortex the solution until the BzATP is completely dissolved. Ensure there are no visible particulates.
- **Sterilization (Optional):** If required for your specific application, the stock solution can be sterile-filtered through a 0.22 µm syringe filter.
- **Aliquoting and Storage:** Aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This helps to avoid repeated freeze-thaw cycles which can degrade the compound.^[3] Store the aliquots at -20°C or -80°C. Stock solutions are generally stable for at least one month at -20°C and up to three months according to some sources.^{[2][5]}

Mandatory Visualizations

Experimental Workflow for BzATP Stock Solution Preparation

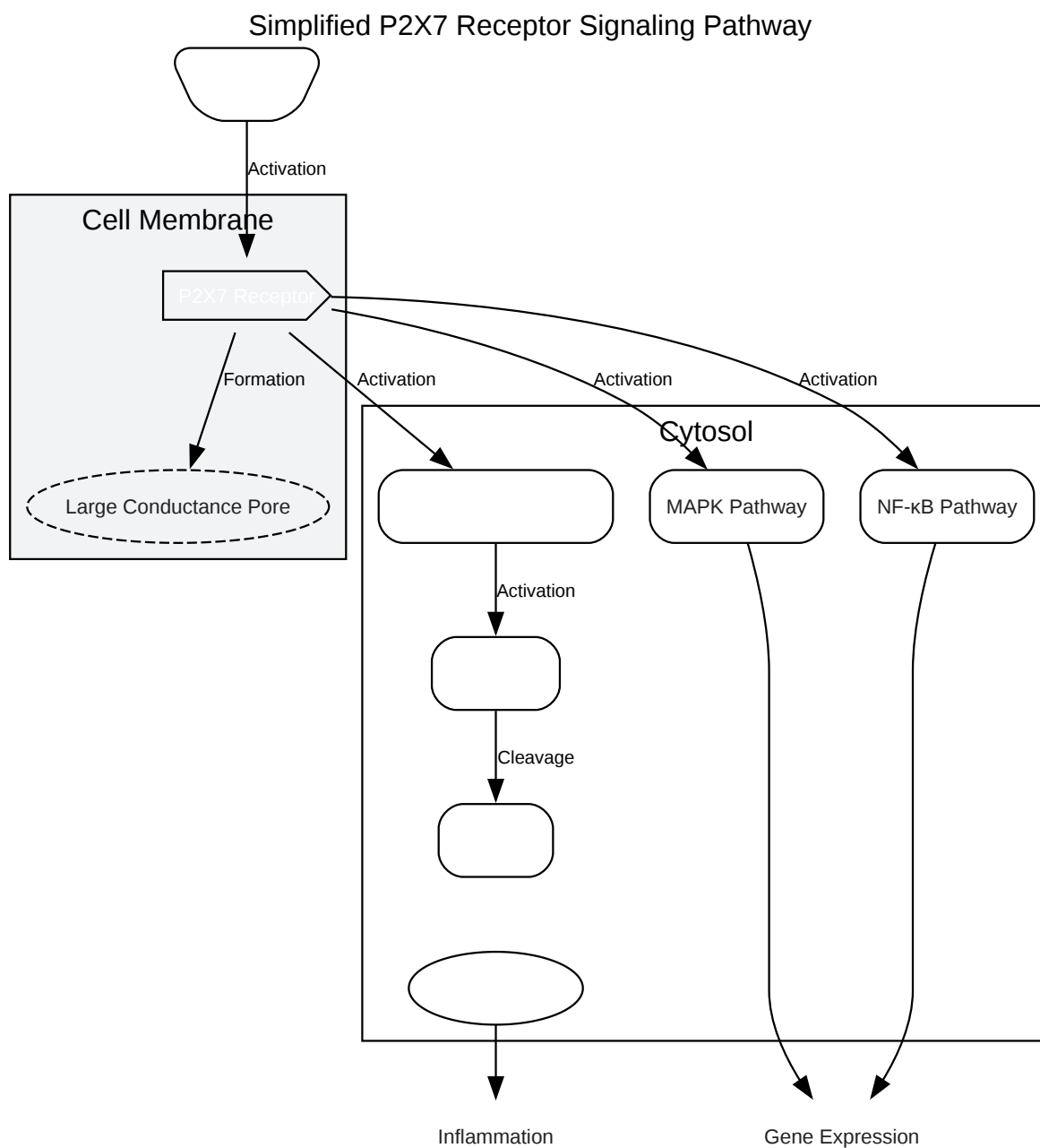
Experimental Workflow for BzATP Stock Solution Preparation



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Caption: Workflow for preparing a BzATP stock solution.

P2X7 Receptor Signaling Pathway



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Caption: Activation of P2X7 receptor by BzATP.

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